

Proper Disposal of Tetradecahydrophenanthrene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Tetradecahydrophenanthrene**

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For immediate reference, please consult your institution's specific waste management protocols. This document provides general guidance and should be used in conjunction with your facility's established procedures.

The proper disposal of **Tetradecahydrophenanthrene** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This compound is recognized as harmful if swallowed and presents a significant, long-lasting hazard to aquatic life.^{[1][2]} Adherence to the following procedures is essential for responsible chemical waste management.

Key Safety and Hazard Information

Before handling **Tetradecahydrophenanthrene**, it is crucial to be aware of its associated hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects[2]
Hazardous to the aquatic environment, long-term hazard	4	H413: May cause long lasting harmful effects to aquatic life[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Tetradecahydrophenanthrene** can inform safe handling and storage practices.

Property	Value
Molecular Formula	C14H24[1]
Molecular Weight	192.34 g/mol [1]
Melting Point	-3°C[4]
Boiling Point	273.7°C at 760 mmHg[4]
Flash Point	105.1°C[4]
Density	0.914 g/cm³[4]
Solubility	Insoluble in water[5]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **Tetradecahydrophenanthrene** is to avoid release to the environment and to dispose of the contents and container to an approved waste disposal plant.[\[2\]](#)[\[5\]](#) The following protocol outlines the necessary steps for laboratory personnel.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin Protection: Wear a lab coat and ensure exposed skin is covered.
- Ventilation: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Segregation and Collection:

- Waste Stream: Designate a specific, clearly labeled waste container for **Tetradecahydrophenanthrene** and materials contaminated with it. The label should include the chemical name and relevant hazard symbols.
- Contaminated Materials: This includes any residual solid or solutions of **Tetradecahydrophenanthrene**, as well as contaminated items such as pipette tips, gloves, and weighing paper.
- Container Type: Use a chemically compatible, sealable container for waste collection.

3. Preparing for Disposal:

- Do Not Mix: Do not mix **Tetradecahydrophenanthrene** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Secure Packaging: Ensure the waste container is tightly sealed to prevent leaks or spills.
- Labeling: The waste container must be accurately and fully labeled according to your institution's and local regulations. This typically includes the chemical name, concentration, and hazard warnings.

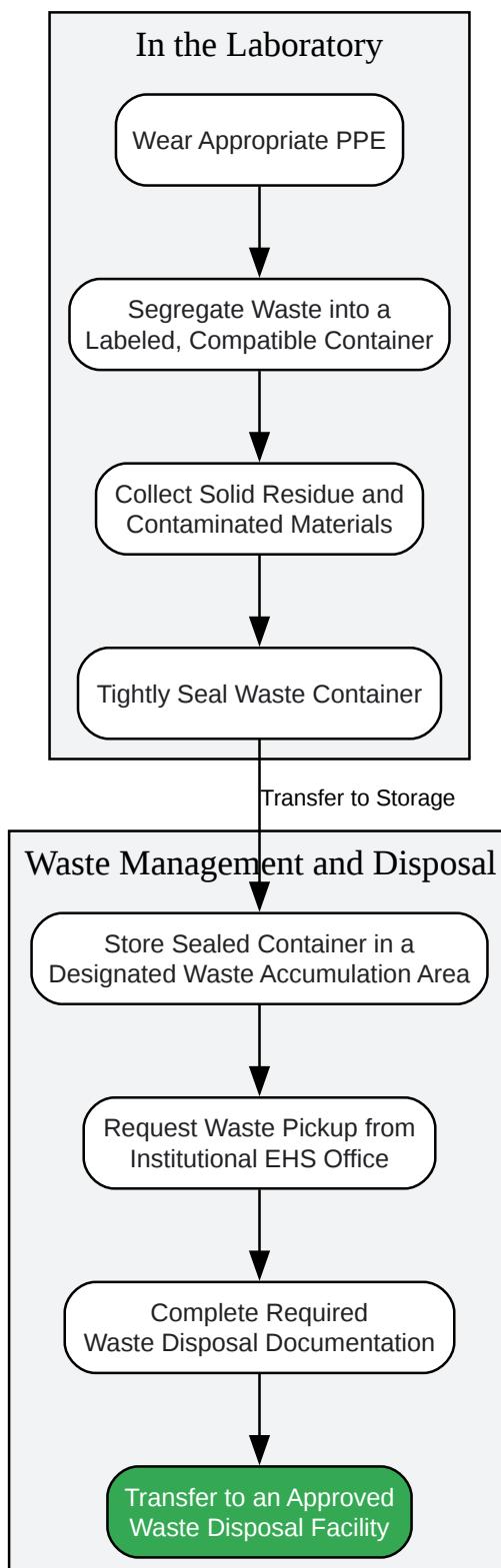
4. Storage Pending Disposal:

- Storage Location: Store the sealed waste container in a designated, secure waste accumulation area. This area should be away from drains and sources of ignition.
- Secondary Containment: It is best practice to store the waste container within a secondary containment unit to prevent the spread of material in case of a leak.

5. Arranging for Final Disposal:

- Contact EHS: Follow your institution's procedures for requesting a chemical waste pickup. This is typically handled by the Environmental Health and Safety (EHS) office.
- Documentation: Complete any required waste disposal forms or manifests as instructed by your EHS department.
- Professional Disposal: The EHS office will arrange for the collection and transportation of the waste to a licensed and approved waste disposal facility.

Disposal Workflow



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Caption: Workflow for the safe disposal of **Tetradecahydrophenanthrene**.

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